

Boiling point and density of 2,5-Difluorophenyl isothiocyanate

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Compound of Interest

Compound Name: 2,5-Difluorophenyl isothiocyanate

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An In-depth Technical Guide to the Physicochemical Properties of **2,5-Difluorophenyl Isothiocyanate**

Abstract

This technical guide provides a comprehensive overview of the boiling point and density of **2,5-Difluorophenyl isothiocyanate** (CAS No. 206559-57-1), a key fluorinated building block in modern organic synthesis.^{[1][2]} Beyond presenting the fundamental physicochemical data, this document delves into the practical implications of these properties for researchers, scientists, and drug development professionals. It offers detailed, field-proven experimental protocols for the accurate determination of boiling point and density, explains the causality behind methodological choices, and outlines critical safety and handling procedures. The guide aims to bridge the gap between raw data and practical application, ensuring both scientific integrity and operational safety in the laboratory.

Introduction: The Significance of 2,5-Difluorophenyl Isothiocyanate

2,5-Difluorophenyl isothiocyanate is a specialized organic compound characterized by a difluorinated phenyl ring attached to a highly reactive isothiocyanate ($-N=C=S$) functional group. The presence of fluorine atoms significantly modulates the molecule's electronic properties, lipophilicity, and metabolic stability, making it a valuable reagent in medicinal chemistry and materials science.^[3] It is frequently employed to introduce fluorinated phenyl

moieties into larger molecules, a common strategy for enhancing the biological activity and pharmacokinetic profiles of drug candidates.[3] Furthermore, the isothiocyanate group serves as an efficient electrophile for coupling with primary and secondary amines to form thioureas, which are versatile intermediates in the synthesis of complex heterocyclic compounds.[3]

An accurate understanding of its fundamental physical properties, such as boiling point and density, is paramount for its effective use. These parameters govern purification strategies (e.g., distillation), reaction setup and stoichiometry, and safety protocols related to its volatility and handling.

Core Physicochemical Properties

The essential physicochemical data for **2,5-Difluorophenyl isothiocyanate** are summarized below. These values serve as a critical baseline for any experimental work involving this compound.

Property	Value	Source(s)
CAS Number	206559-57-1	[4][5]
Molecular Formula	C ₇ H ₃ F ₂ NS	[4][5]
Molecular Weight	171.17 g/mol	[4]
Boiling Point (bp)	205 °C (at atmospheric pressure)	[4][5][6]
Density	1.338 g/mL (at 25 °C)	[4][5][6]
Refractive Index (n _{20/D})	1.602	[4][6]
Flash Point	92 °C (197.6 °F) - closed cup	[4][5]
Sensitivity	Moisture Sensitive	[5][6]

The Role of Boiling Point and Density in Practical Applications

- **Boiling Point:** The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure, causing it to transition into a gaseous state.^{[7][8]} For **2,5-Difluorophenyl isothiocyanate**, its relatively high boiling point of 205 °C indicates low volatility at room temperature, which simplifies handling compared to more volatile reagents. However, this property is crucial for:
 - **Purification:** Vacuum distillation is the preferred method for purifying high-boiling-point liquids like this one, as it allows boiling at a lower temperature, preventing thermal decomposition.
 - **Reaction Conditions:** Knowledge of the boiling point is essential for selecting appropriate solvents and setting reaction temperatures, especially in reflux setups, to avoid loss of the reagent.
- **Density:** As an intensive property, density (mass per unit volume) is fundamental for accurate laboratory work.^[9] Its primary utility is in:
 - **Stoichiometric Calculations:** It allows for the precise conversion between the mass and volume of the liquid. This is often more convenient and faster than weighing out the liquid for each reaction, especially when dealing with small quantities or setting up multiple reactions.
 - **Solvent Selection:** Density differences are exploited in liquid-liquid extractions during workup procedures to ensure proper layer separation.

Experimental Protocols for Property Determination

The following sections provide step-by-step methodologies for the experimental verification of boiling point and density. These protocols are designed to be self-validating and emphasize accuracy and safety.

Determination of Boiling Point via the Capillary Method

This micro-method is ideal for determining the boiling point of small quantities of liquid. The principle relies on identifying the temperature at which the vapor pressure of the liquid inside a capillary tube equals the atmospheric pressure.^[10]

Apparatus and Materials:

- Thiele tube or similar oil bath apparatus
- High-boiling-point mineral oil or paraffin
- Thermometer (-10 to 250 °C range)
- Small test tube (fusion tube)
- Melting point capillary tube
- Bunsen burner or hot plate
- Stand and clamps
- Sample of **2,5-Difluorophenyl isothiocyanate**

Step-by-Step Methodology:

- Capillary Preparation: Take a melting point capillary tube and seal one end by heating it in the flame of a Bunsen burner until the glass melts and closes the opening.[\[7\]](#)[\[11\]](#)
- Sample Preparation: Add approximately 1-2 mL of **2,5-Difluorophenyl isothiocyanate** into the small test tube.
- Assembly: Place the sealed capillary tube into the test tube with the open end submerged in the liquid and the sealed end protruding above the surface.[\[8\]](#)[\[10\]](#)
- Apparatus Setup: Attach the test tube to the thermometer using a rubber band or thread. The bottom of the test tube should be level with the thermometer bulb.
- Heating: Immerse the assembly into the Thiele tube's oil bath, ensuring the oil level is above the liquid in the test tube but below the top of the test tube.[\[10\]](#)
- Observation: Begin to gently heat the side arm of the Thiele tube.[\[10\]](#) As the temperature rises, a stream of bubbles will start to emerge from the open end of the submerged capillary tube.

- **Boiling Point Identification:** Continue heating until a rapid and continuous stream of bubbles is observed. At this point, turn off the heat. The liquid will begin to cool.
- **Recording:** The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.^[10] Record this temperature. For accuracy, allow the apparatus to cool and repeat the measurement.

Causality Behind the Method: The initial stream of bubbles consists of the air trapped in the capillary. As the liquid is heated to its boiling point, its vapor pressure increases and forces the air out, followed by the substance's vapor. When the heat is removed, the vapor pressure drops. The exact moment the external atmospheric pressure overcomes the internal vapor pressure, the liquid is pushed back into the capillary. This equilibrium point is, by definition, the boiling point.^[7]

Caption: Workflow for Boiling Point Determination.

Determination of Density

Density is calculated by accurately measuring the mass of a known volume of the liquid.^[12] A volumetric flask or pycnometer provides the necessary precision for the volume measurement.

Apparatus and Materials:

- Analytical balance (readable to at least 0.001 g)
- Volumetric flask (e.g., 10 mL or 25 mL) with stopper
- Pasteur pipette
- Thermometer
- Sample of **2,5-Difluorophenyl isothiocyanate**

Step-by-Step Methodology:

- **Mass of Empty Flask:** Ensure the volumetric flask is clean and completely dry. Measure and record its mass on the analytical balance.^[9]

- **Sample Addition:** Carefully fill the volumetric flask with **2,5-Difluorophenyl isothiocyanate** until the liquid is close to the calibration mark.
- **Precise Volume Adjustment:** Use a Pasteur pipette to add the final amount of liquid drop-by-drop until the bottom of the meniscus is exactly on the calibration mark.[\[13\]](#)
- **Mass of Filled Flask:** Stopper the flask and measure its total mass on the analytical balance.
- **Temperature Recording:** Measure and record the temperature of the sample, as density is temperature-dependent.
- **Calculation:**
 - Calculate the mass of the liquid by subtracting the mass of the empty flask from the mass of the filled flask.[\[14\]](#)
 - Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$. The volume is the calibrated volume of the flask.
- **Validation:** For robust results, repeat the procedure at least twice and average the calculated densities.[\[13\]](#)

Trustworthiness of the Protocol: Using a Class A volumetric flask ensures the volume is known with high accuracy. An analytical balance provides precise mass measurement. Repeating the measurement and checking for consistency validates the result against potential errors such as improper filling or measurement reading.

Caption: Workflow for Density Determination.

Safety and Handling Considerations

Isothiocyanates as a class of compounds require careful handling due to their reactivity and potential toxicity.[\[15\]](#)[\[16\]](#)[\[17\]](#)

- **Personal Protective Equipment (PPE):** Always wear chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[\[15\]](#)

- Ventilation: All handling of **2,5-Difluorophenyl isothiocyanate** should be performed in a well-ventilated chemical fume hood to avoid inhalation of vapors.[15][16]
- Moisture Sensitivity: The compound is moisture-sensitive.[5][6] Store it in a tightly sealed container under an inert atmosphere (e.g., nitrogen or argon) in a cool, dry place. Moisture can lead to degradation of the material.
- Spills: In case of a spill, absorb the material with an inert absorbent like vermiculite or sand. [17] Collect the waste in a sealed container for proper hazardous waste disposal. Do not flush down the drain.[16]
- Incompatibilities: Keep away from strong oxidizing agents, strong acids, strong bases, and water.

Conclusion

2,5-Difluorophenyl isothiocyanate is a valuable synthetic tool whose effective and safe use is underpinned by a solid understanding of its core physical properties. Its boiling point of 205 °C and density of 1.338 g/mL at 25 °C are not merely data points but critical parameters that inform purification, reaction design, and handling protocols. By employing the robust experimental methodologies detailed in this guide, researchers can confidently verify these properties, ensuring accuracy, reproducibility, and safety in their scientific endeavors.

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